

# Application Notes and Protocols: Forced Swim Test with DOV-216,303 Administration

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DOV-216,303

Cat. No.: B15616902

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for conducting the forced swim test (FST) in mice to evaluate the antidepressant-like effects of **DOV-216,303**, a triple reuptake inhibitor. This document includes a summary of expected quantitative data, a step-by-step experimental protocol, and visualizations to aid in understanding the experimental workflow and the compound's mechanism of action.

## Introduction

**DOV-216,303** is a triple reuptake inhibitor that blocks the reuptake of serotonin (5-HT), norepinephrine (NE), and dopamine (DA) in the brain.<sup>[1]</sup> By increasing the synaptic availability of these key neurotransmitters, it is expected to exhibit antidepressant-like effects.<sup>[1]</sup> The forced swim test is a widely used behavioral assay to screen for potential antidepressant properties of novel compounds.<sup>[2][3]</sup> In this test, an effective antidepressant is expected to decrease the duration of immobility, a state of passive floating, and increase active behaviors such as swimming and climbing.<sup>[4]</sup>

## Data Presentation

The following table summarizes the expected dose-dependent effects of **DOV-216,303** on key behaviors measured in the mouse forced swim test. Data is presented as mean  $\pm$  SEM.

Treatment Group	Dose (mg/kg)	Immobility Time (s)	Swimming Time (s)	Climbing Time (s)
Vehicle	-	150 ± 10	70 ± 8	20 ± 3
DOV-216,303	5	135 ± 9	80 ± 7	25 ± 4
DOV-216,303	10	110 ± 12	100 ± 10	30 ± 5*
DOV-216,303	20	85 ± 11	120 ± 9	35 ± 6**

\*p < 0.05, \*\*p < 0.01 compared to Vehicle group. (Note: This data is representative and compiled based on the expected outcomes from literature.)

## Experimental Protocols

This section details the methodology for the forced swim test following the administration of **DOV-216,303**.

## Materials and Apparatus

- Animals: Male adult mice (e.g., C57BL/6J strain), weighing 20-25g. House animals in groups under standard laboratory conditions with a 12-hour light/dark cycle and ad libitum access to food and water.
- DOV-216,303**: ((+/-)-1-(3,4-dichlorophenyl)-3-azabicyclo-[3.1.0]hexane hydrochloride).
- Vehicle: Sterile saline (0.9% NaCl) or distilled water.
- Forced Swim Test Apparatus: A transparent glass or plastic cylinder (20 cm in diameter, 40-50 cm in height) filled with water (23-25°C) to a depth of 15 cm. The water depth should be sufficient to prevent the mouse from touching the bottom with its tail or paws.
- Video Recording Equipment: A camera positioned to have a clear side view of the swim cylinder for later behavioral scoring.
- Animal Scale: For accurate dosing.
- Syringes and Needles: For drug administration.

- Towels: For drying the mice after the test.
- Holding Cages: Clean, dry cages for post-test recovery.

## Drug Preparation and Administration

- Preparation of **DOV-216,303** Solution: Dissolve **DOV-216,303** in the chosen vehicle to achieve the desired concentrations for dosing (e.g., 0.5, 1.0, and 2.0 mg/ml for 5, 10, and 20 mg/kg doses, respectively, assuming a 10 ml/kg injection volume). Ensure the compound is fully dissolved. Prepare fresh solutions on the day of the experiment.
- Administration: Administer **DOV-216,303** or vehicle via intraperitoneal (i.p.) injection. The volume of injection should be consistent across all animals (e.g., 10 ml/kg).
- Pretreatment Time: Conduct the forced swim test 30-60 minutes after the administration of **DOV-216,303** or vehicle. This allows for adequate absorption and distribution of the compound.

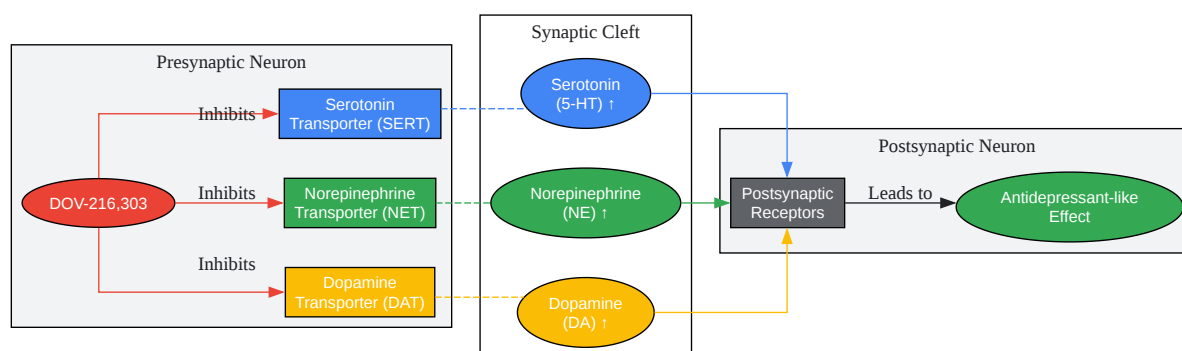
## Forced Swim Test Procedure

- Acclimation: Allow the mice to acclimate to the testing room for at least 1 hour before the experiment begins.
- Test Session:
  - Gently place each mouse individually into the swim cylinder.
  - The total duration of the test is 6 minutes.[\[4\]](#)
  - Start video recording immediately upon placing the mouse in the water.
- Behavioral Scoring:
  - The initial 2 minutes of the test are considered a habituation period and are typically not scored.
  - Score the behavior of the mouse during the final 4 minutes of the test.[\[4\]](#)

- The following behaviors are scored:
  - **Immobility:** The mouse remains floating in the water with only minimal movements necessary to keep its head above water.
  - **Swimming:** The mouse makes active swimming motions, moving around the cylinder.
  - **Climbing:** The mouse makes active movements with its forepaws, usually directed against the walls of the cylinder.
- **Post-Test:**
  - At the end of the 6-minute session, carefully remove the mouse from the water.
  - Thoroughly dry the mouse with a towel.
  - Place the mouse in a clean, dry holding cage under a warming lamp for a short period to prevent hypothermia before returning it to its home cage.
- **Data Analysis:**
  - Analyze the video recordings to determine the total time spent in each behavioral category (immobility, swimming, climbing) during the 4-minute scoring period.
  - Use statistical analysis (e.g., one-way ANOVA followed by a post-hoc test) to compare the behavioral scores between the different treatment groups.

## Mandatory Visualizations

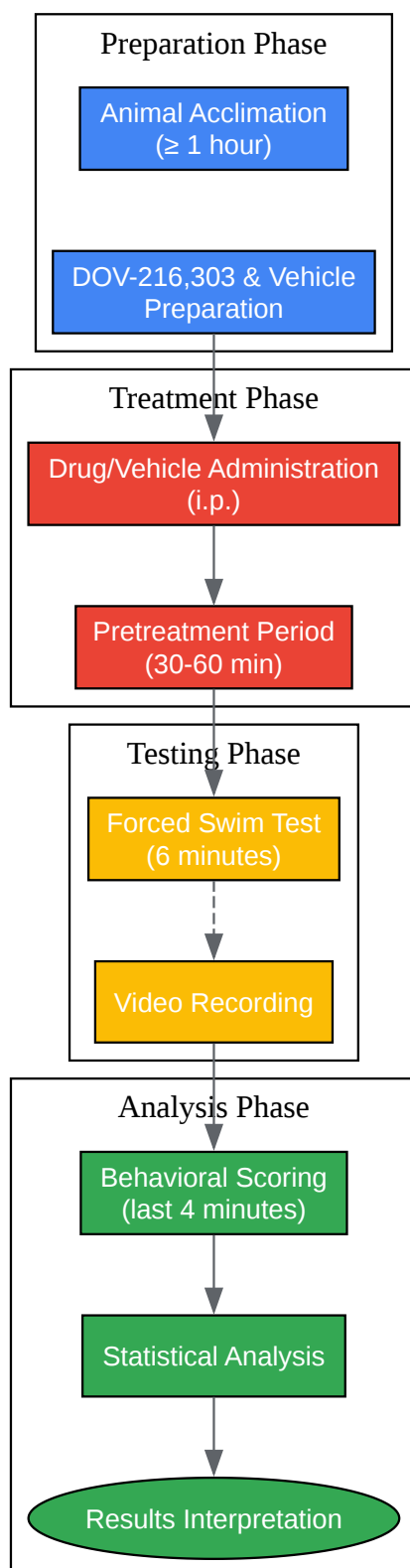
### Signaling Pathway of DOV-216,303



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **DOV-216,303** as a triple reuptake inhibitor.

## Experimental Workflow for Forced Swim Test



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the forced swim test with **DOV-216,303**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. Frontiers | Pharmacological Characterization of Toludesvenlafaxine as a Triple Reuptake Inhibitor [[frontiersin.org](https://frontiersin.org)]
- To cite this document: BenchChem. [Application Notes and Protocols: Forced Swim Test with DOV-216,303 Administration]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15616902#forced-swim-test-protocol-with-dov-216-303-administration>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)